

Preparation and storage of Sincalide ammonium for laboratory use

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Application Notes and Protocols for Sincalide Ammonium

For Researchers, Scientists, and Drug Development Professionals

These notes provide detailed protocols for the preparation, storage, and handling of **Sincalide ammonium** in a laboratory setting. Sincalide, the C-terminal octapeptide of cholecystokinin (CCK), is a potent agonist for cholecystokinin-A (CCK-A) receptors and is widely used in research to study gastrointestinal motility, pancreatic secretion, and satiety signaling.

Product Information and Mechanism of Action

Sincalide is a synthetic peptide that mimics the physiological actions of endogenous cholecystokinin.[1][2] When administered, it binds with high affinity to CCK-A receptors, which are primarily located on the smooth muscle cells of the gallbladder and pancreatic acinar cells. [1] This interaction initiates a G-protein-coupled signaling cascade, leading to gallbladder contraction and the secretion of pancreatic enzymes.[1][2]

Table 1: Chemical and Physical Properties of Sincalide Ammonium



Property	Value	References	
Chemical Name	Cholecystokinin Octapeptide (26-33)	[3]	
Molecular Formula	C49H62N10O16S3 • XNH3	[4]	
Molecular Weight	1143.27 g/mol (as free acid)	[3][4]	
Appearance	Lyophilized white to off-white cake or powder	[5]	
Solubility	Slightly soluble in water and methanol. Soluble in PBS (0.5 mg/mL) and DMSO.	[3][4]	

| Storage (Lyophilized) | Store at -20°C for long-term stability. May be stored at controlled room temperature (20-25°C) for shorter periods. |[3][4][5][6] |

Preparation of Sincalide Stock and Working Solutions

Proper reconstitution and dilution are critical for experimental success. The following protocols outline the recommended procedures.

Protocol 1: Reconstitution of Lyophilized Sincalide

This protocol describes the preparation of a concentrated stock solution from lyophilized powder.

Materials:

- Sincalide ammonium, lyophilized powder vial
- Sterile Water for Injection, USP, or preservative-free 0.9% Sodium Chloride Injection, USP
- Sterile, low-protein binding microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips



Procedure:

- Before opening, centrifuge the vial of lyophilized Sincalide to ensure all powder is collected at the bottom.[4]
- Allow the vial to equilibrate to room temperature.
- Aseptically add the appropriate volume of sterile solvent (e.g., 5 mL of Sterile Water for Injection) to the vial.[5][7] Some formulations may specify reconstitution in 0.9% Sodium Chloride.[8]
- Gently swirl the vial to dissolve the contents completely. Avoid vigorous shaking or vortexing, which can cause peptide degradation.
- Visually inspect the solution to ensure it is clear, colorless, and free of particulate matter before use.[5][9]
- This reconstituted solution is now the stock solution. Note the final concentration based on the amount of Sincalide per vial and the volume of solvent added.

Protocol 2: Preparation of Diluted Working Solutions

This protocol is for preparing ready-to-use solutions for intravenous infusion or other experimental applications.

Materials:

- Reconstituted Sincalide stock solution
- 0.9% Sodium Chloride Injection, USP, or other appropriate buffer (e.g., PBS)
- Sterile tubes or infusion bags

Procedure:

 Withdraw the required volume of the reconstituted stock solution based on the desired final concentration and total volume.



- Dilute the stock solution with the appropriate vehicle, such as 0.9% Sodium Chloride
 Injection.[5][7] For example, to prepare a solution for infusion, a specific dose (e.g., 1.4 mcg)
 can be diluted into 30 mL or 100 mL of saline.[7][9]
- · Gently mix the solution.
- Visually inspect the final diluted solution for clarity and absence of particulates.
- Label the solution clearly with the concentration, date, and time of preparation.

Storage and Stability

The stability of Sincalide is dependent on its form (lyophilized vs. solution) and storage temperature.

Table 2: Recommended Storage Conditions for Sincalide Ammonium

Form	Storage Temperature	Duration	References
Lyophilized Powder	-20°C	Long-term	[3][4][6]
	Room Temperature (20-25°C)	Per manufacturer (e.g., 24 months)	[5][10]
Reconstituted Stock Solution	Room Temperature (20-25°C)	Up to 8 hours	[5][7][9]
	Refrigerated (2-8°C)	Up to 24 hours	[11]

| Diluted Infusion Solution | Room Temperature (20-25°C) | Discard after 1 hour |[5][7][10] |

Extended Stability Data: A chemical stability study using high-performance liquid chromatography demonstrated that reconstituted Sincalide may be chemically stable for up to 8 days when stored at either room temperature or under refrigeration.[12] However, this study did not assess microbial stability.[12] Therefore, for laboratory research where sterility is paramount, it is recommended to adhere to the shorter, established timeframes or to filter-sterilize and perform appropriate quality control if extending use.



Experimental Workflows and Signaling Troubleshooting

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